

Application Notes and Protocols: Measuring Nerve Conduction Velocity After Risarestat Treatment

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Compound of Interest

Compound Name: *Risarestat*

Cat. No.: *B1679341*

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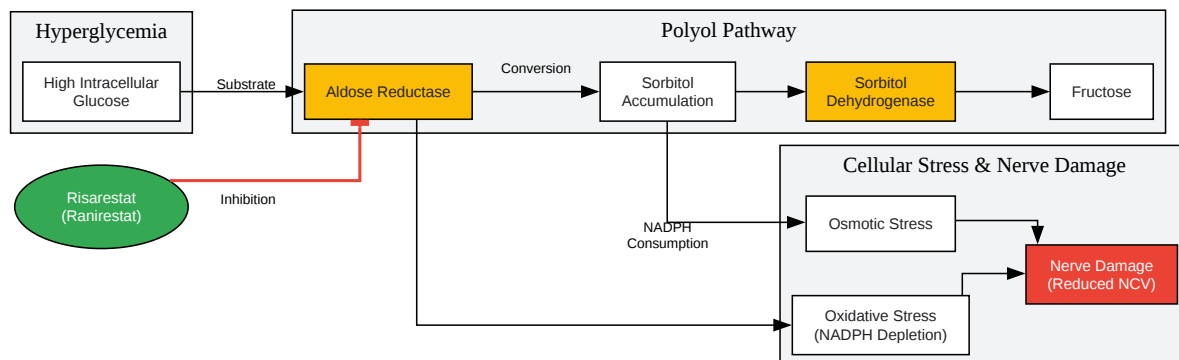
Introduction

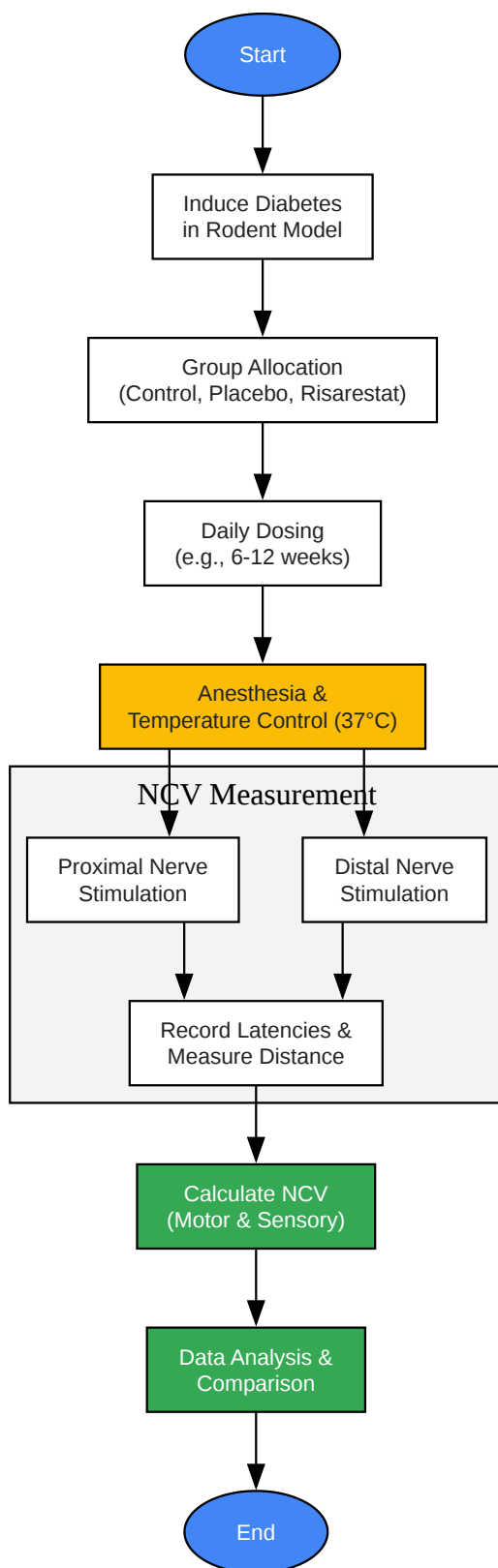
Diabetic neuropathy is a common and debilitating complication of diabetes, characterized by progressive nerve damage and a decline in nerve function. One of the key pathogenic mechanisms implicated in diabetic neuropathy is the overactivation of the polyol pathway. Under hyperglycemic conditions, the enzyme aldose reductase converts excess glucose to sorbitol, which then accumulates intracellularly. This process leads to osmotic stress, depletion of essential co-factors like NADPH, and increased oxidative stress, all of which contribute to nerve cell injury and impaired nerve conduction.[1][2][3]

Risarestat (the active form of which is Ranirestat) is a potent aldose reductase inhibitor (ARI). By blocking the first and rate-limiting enzyme of the polyol pathway, **Risarestat** aims to prevent the accumulation of sorbitol and thereby mitigate the downstream pathological effects in nerve tissues.[1][4] A primary endpoint for assessing the efficacy of therapeutic interventions like **Risarestat** in diabetic neuropathy is the measurement of nerve conduction velocity (NCV). NCV is a sensitive and non-invasive electrophysiological technique used to evaluate the speed at which electrical impulses travel along a nerve, providing a quantitative measure of nerve health and function.[5][6][7][8] A decrease in NCV is a hallmark of diabetic neuropathy, reflecting demyelination and axonal damage.[9]

These application notes provide a detailed protocol for measuring nerve conduction velocity to assess the therapeutic effects of **Risarestat** in both preclinical and clinical settings.

Mechanism of Action: Risarestat and the Polyol Pathway





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References

- 1. INTERPLAY OF SORBITOL PATHWAY OF GLUCOSE METABOLISM, 12/15-LIPOXYGENASE, AND MITOGEN-ACTIVATED PROTEIN KINASES IN THE PATHOGENESIS OF DIABETIC PERIPHERAL NEUROPATHY - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Biochemistry, Polyol Or Sorbitol Pathways - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Ranirestat for the Management of Diabetic Sensorimotor Polyneuropathy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Nerve conduction velocity: MedlinePlus Medical Encyclopedia [medlineplus.gov]
- 6. library.oumedicine.com [library.oumedicine.com]
- 7. Nerve Conduction Velocity (NCV) Test [ebme.co.uk]
- 8. Nerve conduction velocity - Wikipedia [en.wikipedia.org]
- 9. In Vivo Electrophysiological Measurements on Mouse Sciatic Nerves - PMC [pmc.ncbi.nlm.nih.gov]
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